

Personal protective equipment for handling ONCOII

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Compound of Interest

Compound Name: ONCOII

Cat. No.: B15609147

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Essential Safety and Handling Guide for ONCOII

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This document provides essential safety and logistical information for the handling of **ONCOII**, a potent Mps1 kinase inhibitor used in cancer research. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and the proper management of this research compound.

Disclaimer: As a specific Safety Data Sheet (SDS) for **ONCOII** (CAS No. 1263564-94-8) is not publicly available, the following guidance is based on best practices for handling potent, hazardous research compounds and similar kinase inhibitors. This information should be supplemented by a compound-specific risk assessment, and the official supplier SDS must be consulted upon receipt of the material.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **ONCOII** to prevent dermal, ocular, and respiratory exposure. The required level of protection varies depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles. Body Protection: Disposable gown or lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Body Protection: Laboratory coat. Ventilation: Certified chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Body Protection: Laboratory coat. Containment: Class II Biological Safety Cabinet (BSC).
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Body Protection: Laboratory coat.

Operational and Disposal Plans

A systematic approach is crucial for minimizing exposure risk and ensuring the integrity of experimental results.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verify:** Confirm that the compound name and CAS number match the order specifications.
- **Store:** Store **ONCOII** in a designated, clearly labeled, and secure location, away from incompatible materials. Adhere to the storage temperature specified by the supplier (typically -20°C for long-term stability).

Handling and Experimental Protocols

- **Designated Area:** All work with **ONCOII**, especially with the solid compound and concentrated stock solutions, must be conducted in a designated and clearly marked area, such as a chemical fume hood.
- **Prevent Aerosolization:** When handling the solid form, use techniques that minimize dust generation. When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- **Decontamination:** Use dedicated equipment (spatulas, weigh boats, etc.) when possible. If not feasible, thoroughly decontaminate all surfaces and equipment after use with a validated cleaning agent.
- **Personal Hygiene:** Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.

Spill Management

- **Evacuate:** In case of a significant spill, evacuate the immediate area and restrict access.
- **Alert:** Inform laboratory personnel and the designated safety officer.
- **Cleanup:** Use a pre-prepared spill kit appropriate for chemical hazards. Wear appropriate PPE, including respiratory protection. Work from the outside of the spill inward.
- **Disposal:** All materials used for spill cleanup must be disposed of as hazardous chemical waste.

Disposal Plan

All waste materials contaminated with **ONCOII** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- **Solid Waste:** This includes contaminated gloves, pipette tips, empty vials, and other disposable materials. Collect in a dedicated, sealed, and clearly labeled hazardous waste container.

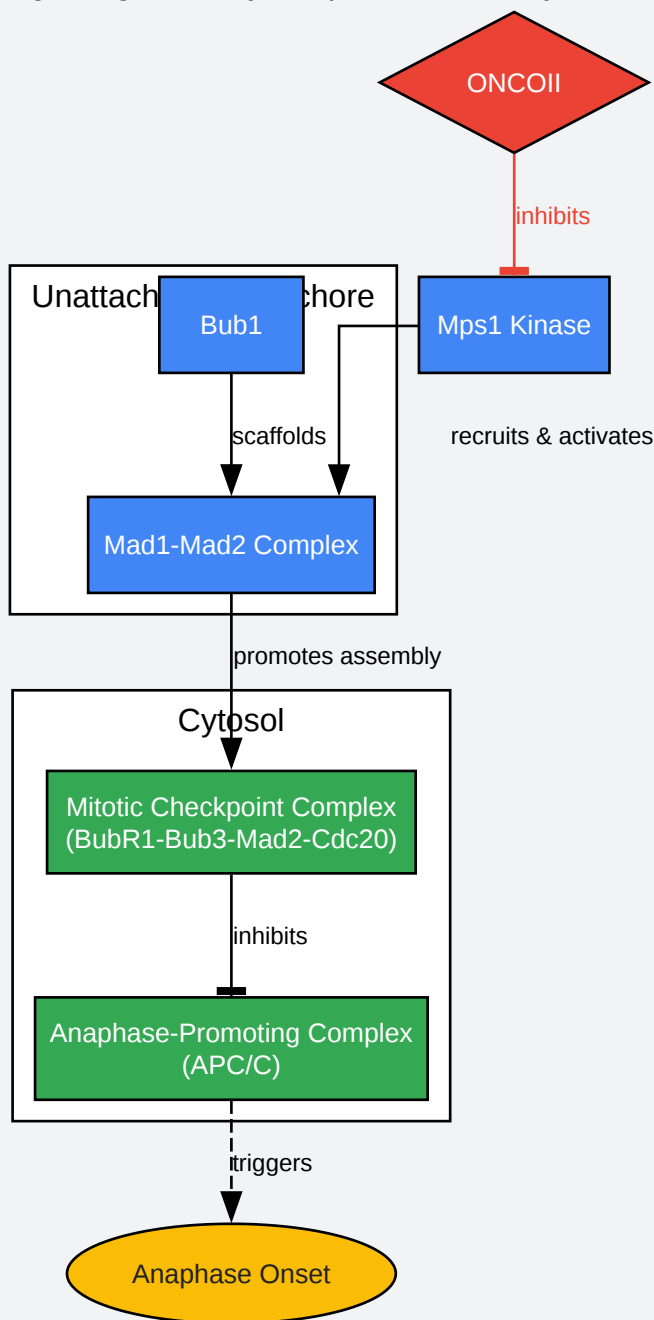
- **Liquid Waste:** Collect unused or waste solutions containing **ONCOII** in a designated, sealed, and leak-proof hazardous liquid waste container. Do not pour down the drain. The first rinse of any contaminated glassware must also be collected as hazardous waste.
- **Labeling:** All waste containers must be accurately labeled with "Hazardous Waste" and a full description of the contents.

Mps1 Signaling Pathway and Experimental Workflow

ONCOII is an inhibitor of Monopolar spindle 1 (Mps1), a key kinase involved in the spindle assembly checkpoint (SAC), which ensures the proper segregation of chromosomes during mitosis. Inhibition of Mps1 can lead to genomic instability and apoptosis in cancer cells.

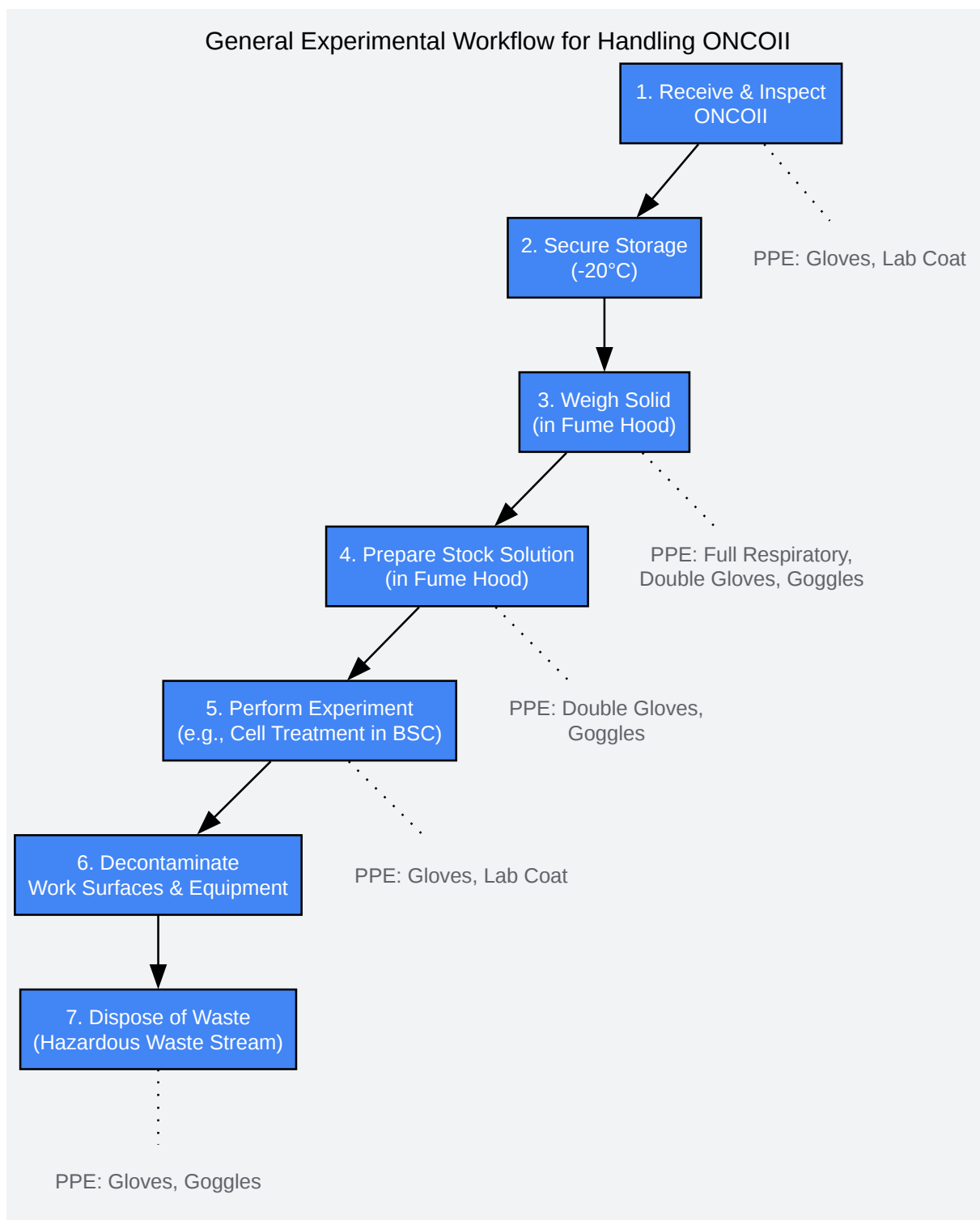
Mps1 Signaling Pathway Diagram

Mps1 Signaling Pathway in Spindle Assembly Checkpoint

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Caption: Mps1 kinase at unattached kinetochores initiates the spindle assembly checkpoint, leading to the inhibition of APC/C and a delay in anaphase. **ONCOII** blocks this pathway by inhibiting Mps1.

Experimental Workflow for Handling ONCOII



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Caption: A step-by-step workflow for the safe handling of **ONCOII**, from receipt and storage to use in experiments and final disposal, highlighting key PPE requirements.

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